

Lucidin Properties and Analytical Context

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Compound Focus: Lucidin

CAS No.: 478-08-0

Cat. No.: S533740

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The table below summarizes the fundamental characteristics of **lucidin** and general analytical principles derived from the search results, which are crucial for designing a detection method.

Aspect	Details from Literature
Chemical Identity Name: Lucidin (also known as NSC 30546) [1]. IUPAC Name: 1,3-Dihydroxy-2-(hydroxymethyl)anthracene-9,10-dione [1]. CAS Registry Number: 478-08-0 [1]. Molecular Formula: C ₁₅ H ₁₀ O ₅ [1]. Molecular Weight: 270.24 g/mol [1]. Plant Source & Form Primarily found in roots of <i>Rubia</i> species (e.g., <i>R. tinctorum</i> , <i>R. cordifolia</i>) [2] [3] [4]. Often present as a glycoside (e.g., lucidin primeveroside) [3] [4]. Sample preparation must account for this (e.g., enzymatic or acid hydrolysis) [3]. Toxicity & Safety Lucidin is genotoxic and mutagenic [4] [1]. Its use for medicinal purposes is associated with a carcinogenic risk [1]. This necessitates careful handling in the laboratory. General HPLC-DAD Principles While not for lucidin itself, validated methods for other plant pigments (e.g., anthocyanins) show that acidified solvents (e.g., with 0.05-0.1% TFA or HCl) are used for stable extraction [5] [6]. Detection wavelengths for anthraquinones can be in the range of 430-480 nm [7]. Method validation follows FDA/ICH guidelines for linearity, precision, and accuracy [5] [6] [7].	

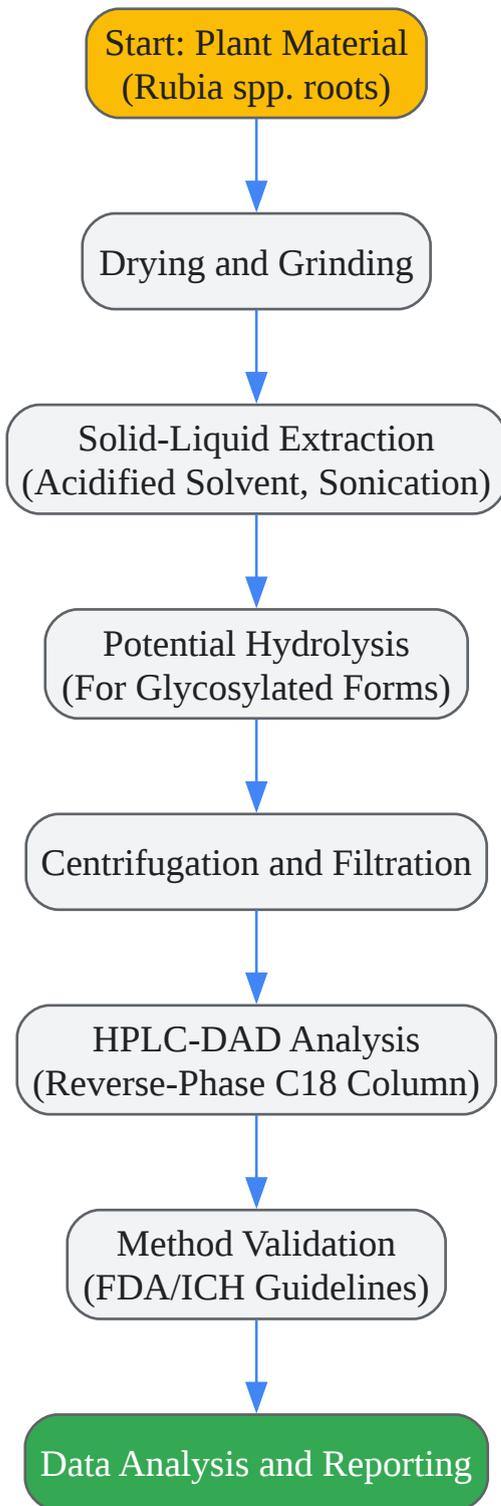
Current Limitations and Research Gaps

The search results highlight a significant gap for a practical protocol:

- **No Direct Method:** None of the sources provide a full set of optimized parameters (e.g., precise mobile phase gradient, column temperature, injection volume) for the HPLC-DAD analysis of **lucidin**.
- **Focus on Other Compounds:** Several detailed HPLC-DAD methods are available but for different compound classes like anthocyanins in grapes [5] and cherries [6], or 3-deoxyanthocyanidins in *Arrabidaea chica* [7]. These can inform general workflow but are not directly transferable.
- **Emphasis on Activity:** Much of the recent literature focuses on **lucidin**'s potential as an anticancer [2] [8] or antimicrobial [1] agent, rather than its analytical detection.

Suggested Path for Protocol Development

Based on the available information, here is a logical workflow and key considerations for developing your own analytical method. The following diagram outlines the main stages:



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Key Method Development Considerations:

- **Extraction:** Begin with **ultrasound-assisted extraction** using acidified methanol (e.g., with 0.05% TFA) [5]. Optimize temperature and time.
- **Hydrolysis:** If quantifying total **lucidin** (aglycone + glycosides), a hydrolysis step is essential. This can be done with specific enzymes (β -primverosidase) [3] or controlled acid hydrolysis.
- **Chromatography:** Use a **reverse-phase C18 column**. Develop a gradient method using water (with 0.1% formic or trifluoroacetic acid) and acetonitrile or methanol as mobile phases [6] [7].
- **Detection:** Set the DAD to monitor at **480 nm** as a starting point, based on its maximum absorption and similarity to other pigments [7], and collect a full spectrum (200-600 nm) for peak identity confirmation.
- **Validation:** Follow regulatory guidelines to validate the method for **specificity, linearity, accuracy (recovery), precision (repeatability), LOD, and LOQ** [5] [6].

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